

Application Note: Solid-Phase Extraction Protocol for Florfenicol Amine from Honey

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Compound of Interest

Compound Name: Florfenicol amine (hydrochloride)

Cat. No.: B8802616

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Introduction

Florfenicol is a broad-spectrum synthetic antibiotic used in veterinary medicine. Its primary metabolite, florfenicol amine (FFA), is often used as a marker residue for monitoring florfenicol use in food-producing animals. Due to the potential for antibiotic residues to enter the human food chain, regulatory bodies have established maximum residue limits (MRLs) for many veterinary drugs in food products, including honey. The complex matrix of honey necessitates a robust and efficient sample preparation method to ensure accurate and reliable quantification of florfenicol amine.

This application note details a comprehensive solid-phase extraction (SPE) protocol for the selective isolation and concentration of florfenicol amine from honey samples prior to analysis by Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). The described method utilizes a polymeric cation exchange SPE cartridge for effective cleanup and enrichment of the target analyte.

Principle of the Method

The method is based on a straightforward sample dilution followed by a solid-phase extraction cleanup. Honey samples are first diluted with pure water to reduce viscosity and facilitate loading onto the SPE cartridge. The sample is then passed through a polymeric cation exchanger mixed with a hydrophobic interaction product.^[1] This type of sorbent is effective for

retaining florfenicol amine. After washing to remove matrix interferences, the analyte is eluted with a methanolic solution of ammonium hydroxide. The eluate is then evaporated to dryness and reconstituted in a suitable solvent for LC-MS/MS analysis.

Experimental Protocol

Materials and Reagents

- Florfenicol amine analytical standard ($\geq 98\%$ purity)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonium hydroxide (ACS grade)
- Formic acid (LC-MS grade)
- Deionized water
- Agilent Bond Elut Plexa PCX SPE cartridges (200 mg, 6 mL) or equivalent polymeric cation exchange cartridges^[1]
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Syringe filters (e.g., PES)

Sample Preparation

- Accurately weigh 5 g of a homogenized honey sample into a 50 mL centrifuge tube.^[1]
- Add 20 mL of pure water to the tube.^[1]

- Vortex the mixture thoroughly until the honey is completely dissolved.
- Centrifuge the solution for 10 minutes at 4°C to pellet any insoluble particles.^[1]
- The resulting supernatant is ready for solid-phase extraction.

Solid-Phase Extraction (SPE) Procedure

- **Conditioning:** Condition the Bond Elut Plexa PCX SPE cartridge by passing 5 mL of methanol through it, followed by 5 mL of deionized water. Do not allow the cartridge to go dry.
- **Loading:** Load the prepared honey supernatant onto the conditioned SPE cartridge at a flow rate of approximately 1-2 drops per second.
- **Washing:** Wash the cartridge with 4 mL of warm water three times to remove sugars and other polar interferences. After the final wash, dry the cartridge under a vacuum for 1 minute.
- **Elution:** Elute the florfenicol amine from the cartridge with two aliquots of 4 mL of methanol containing 8% ammonium hydroxide. Collect the eluate in a clean tube.
- **Dry-down and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of 10% acetonitrile in water.
- **Filtration:** Filter the reconstituted sample through a PES syringe filter prior to LC-MS/MS analysis.

Data Presentation

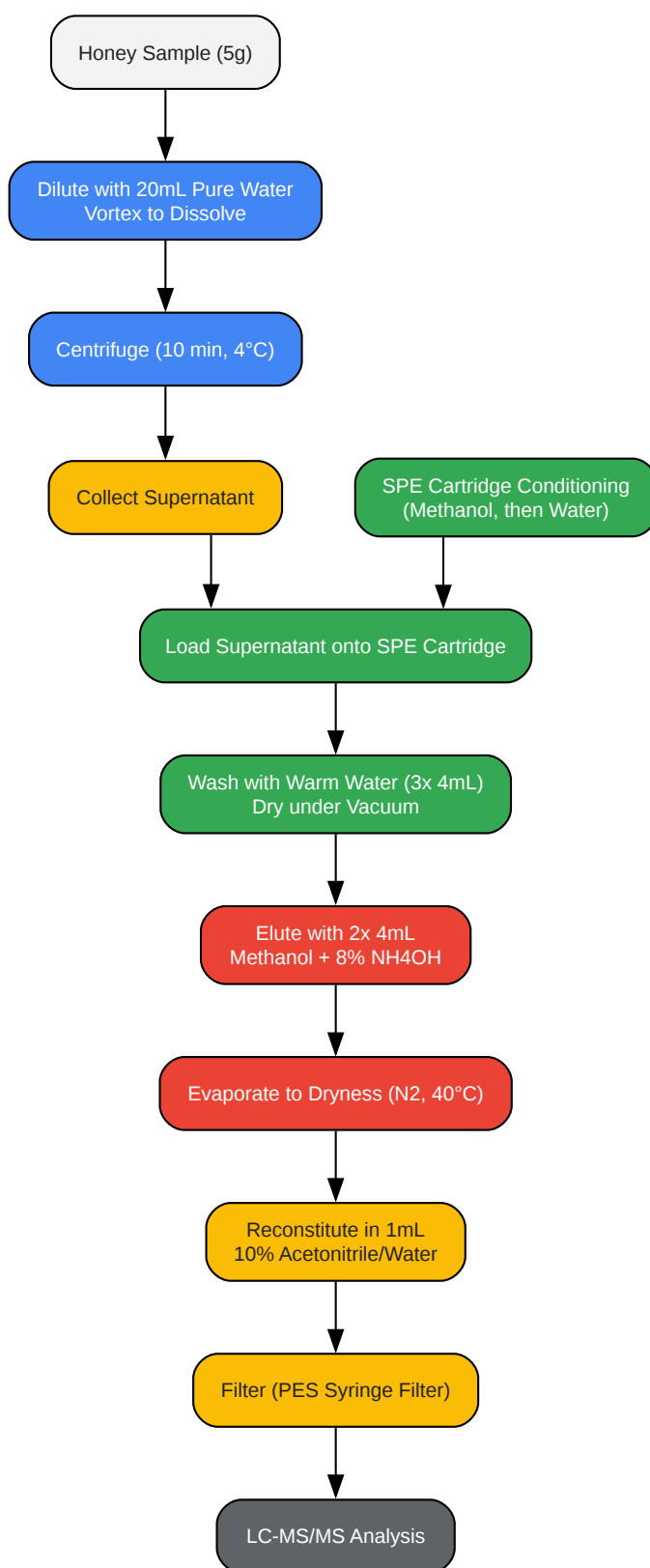
The following table summarizes representative quantitative data for the analysis of florfenicol amine and related compounds in honey using a similar SPE protocol.

Analyte	Spiking Level (ng/g)	Mean Recovery (%)	Relative Standard Deviation (RSD, %)
Florfenicol amine	0.5	95.2	5.8
	1.0	98.7	
	5.0	101.3	
Florfenicol	0.5	92.1	6.5
	1.0	96.4	
	5.0	99.8	
Thiamphenicol	0.5	90.5	7.1
	1.0	94.8	
	5.0	97.2	
Chloramphenicol	0.5	88.9	8.2
	1.0	91.3	
	5.0	94.5	

Data is illustrative and based on similar validated methods. Actual performance may vary.

Visualizations

Experimental Workflow for Florfenicol Amine Extraction from Honey



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Caption: Workflow for the extraction of florfenicol amine from honey.

Conclusion

This solid-phase extraction protocol provides an effective and reliable method for the isolation and concentration of florfenicol amine from complex honey matrices. The use of a polymeric cation exchange SPE cartridge ensures high recovery and excellent cleanup, making it suitable for subsequent sensitive and selective determination by LC-MS/MS. This method can be readily implemented in analytical laboratories for routine monitoring of florfenicol residues in honey.

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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
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